

An In-depth Technical Guide to 1,1-Diphenylethane

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Compound of Interest

Compound Name: 1,1-Diphenylethane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,1-Diphenylethane**, including its chemical identity, physicochemical properties, synthesis protocols, and applications.

Chemical Identity

Identifier	Value
IUPAC Name	(1-phenylethyl)benzene[1][2]
CAS Number	612-00-0[1][3]
Molecular Formula	C ₁₄ H ₁₄ [1]
Molecular Weight	182.26 g/mol [1]
Synonyms	1-phenylethylbenzene, (Phenylethyl)benzene, as-Diphenylethane[1][4]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **1,1-Diphenylethane**.

Property	Value	Reference
Physical State	Colorless liquid	[3][4]
Odor	Aromatic	[3][4]
Melting Point	-17.9 °C	[5]
Boiling Point	272.6 °C	[5]
Density	0.9997 g/cm ³ at 20 °C	[5]
Refractive Index	1.560	[5]
Flash Point	109.6 ± 9.7 °C	[5]
Solubility	Insoluble in water; soluble in organic solvents.[3][4]	
Vapor Pressure	0.01 mmHg	[5]

Synthesis of 1,1-Diphenylethane

1,1-Diphenylethane can be synthesized through various methods. A common laboratory-scale synthesis involves the Friedel-Crafts alkylation of benzene with styrene. An alternative, high-yield method is the reaction of benzene with 1,1-dichloroethane using an ionic liquid as a catalyst.

Experimental Protocol: Synthesis via Friedel-Crafts Alkylation

This protocol is adapted from the Friedel-Crafts reaction of styrene with benzene.

Materials:

- Benzene
- Styrene
- Anhydrous Aluminum Chloride (AlCl₃)
- Hydrochloric Acid (HCl)

- Sodium Bicarbonate (NaHCO_3) solution
- Anhydrous Magnesium Sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, a mixture of benzene and anhydrous aluminum chloride is prepared.
- Styrene is added dropwise to the stirred mixture at a controlled temperature to initiate the alkylation reaction.
- After the addition is complete, the reaction mixture is stirred for several hours at room temperature.
- The reaction is quenched by the slow addition of water, followed by dilute hydrochloric acid.
- The organic layer is separated, washed with sodium bicarbonate solution and water, and then dried over anhydrous magnesium sulfate.
- The excess benzene is removed by distillation.
- The resulting crude **1,1-diphenylethane** is purified by vacuum distillation.

Experimental Protocol: Synthesis using an Ionic Liquid Catalyst

This method offers a more environmentally friendly approach with high yields.[6]

Materials:

- Benzene

- 1,1-Dichloroethane
- Ionic Liquid Catalyst (e.g., pyridinium halide, imidazolium halide)[6]
- Reaction vessel with temperature control

Procedure:

- The ionic liquid catalyst is mixed with benzene in the reaction vessel.[6]
- 1,1-Dichloroethane is added dropwise to the mixture over 2-4 hours at a temperature between 0-80 °C.[6]
- The reaction is continued for an additional 1-2 hours after the completion of the addition.[6]
- The reaction mixture is allowed to cool to room temperature, leading to phase separation.[6]
- The upper organic phase containing the product is separated.[6]
- The organic phase is washed, neutralized with an alkali solution, and then excess benzene is recovered by distillation.[6]
- The final product, **1,1-diphenylethane**, is obtained by rectification.[6]

Applications

1,1-Diphenylethane has applications in various industrial and research fields:

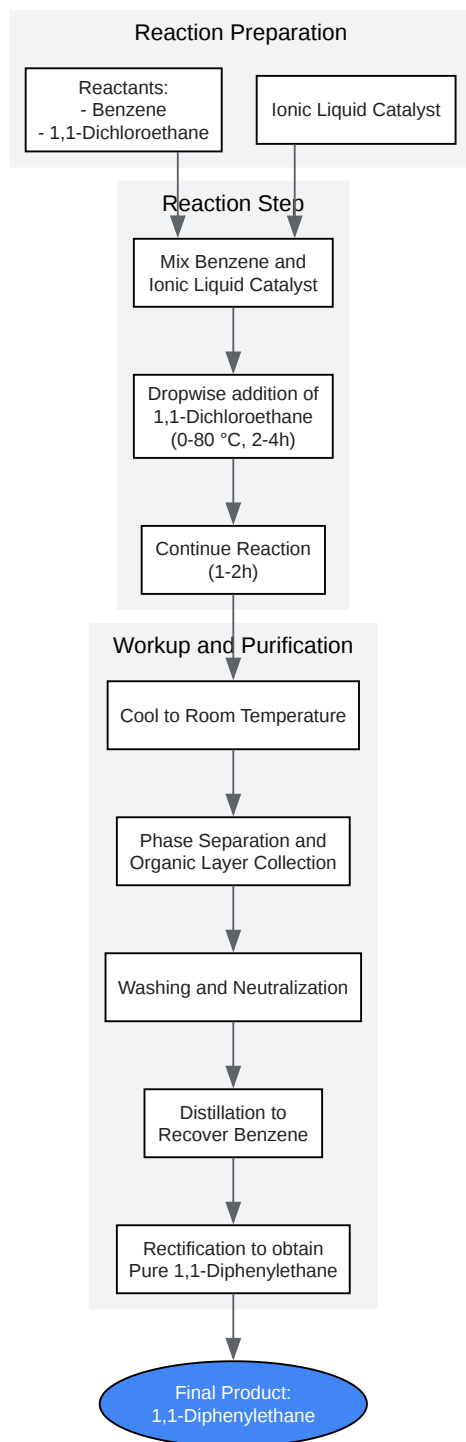
- Heat Transfer Fluid: Due to its thermal stability, it is used as a heat transfer fluid in closed systems.[7]
- Functional Fluid: It also serves as a functional fluid in other applications.[7]
- Dielectric Fluid: Its dielectric properties make it suitable for use in electrical applications.[7]
- Organic Synthesis: It is utilized as a solvent and a starting material in various organic reactions.[3][4]

- Reference Standard: In the field of drug development and analytical chemistry, it is used as a reference standard for analytical method development and validation.[8]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of **1,1-Diphenylethane** via the ionic liquid-catalyzed reaction between benzene and 1,1-dichloroethane.

Workflow for the Synthesis of 1,1-Diphenylethane

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